

safe handling and storage of 1-Diazo-2-butanone

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-Diazo-2-butanone

Cat. No.: B8460531

[Get Quote](#)

Technical Support Center: 1-Diazo-2-butanone

Disclaimer: **1-Diazo-2-butanone** is a hazardous chemical that is presumed to be toxic and potentially explosive. The information provided here is intended for trained research, scientific, and drug development professionals only. It is not a substitute for a thorough risk assessment, institutional safety protocols, or guidance from your Environmental Health & Safety (EHS) department. Always consult the latest Safety Data Sheet (SDS) before handling this compound.

Frequently Asked Questions (FAQs)

General Information

Q1: What is **1-Diazo-2-butanone**? A1: **1-Diazo-2-butanone**, also known as diazomethyl ethyl ketone, is an organic compound belonging to the diazoketone class.^[1] It is a valuable reagent in organic synthesis, often used in reactions like the Wolff rearrangement, cycloadditions, and insertion reactions. Its chemical formula is C₄H₆N₂O.^[1]

Q2: What are the primary chemical and physical properties of **1-Diazo-2-butanone**? A2: Key properties are summarized in the table below. This data is essential for understanding its behavior under laboratory conditions.

Hazards and Safety Precautions

Q3: What are the main hazards associated with **1-Diazo-2-butanone**? A3: Diazo compounds are known to be toxic and potentially explosive.^[2] They can be sensitive to heat, shock, friction, and light. When heated to decomposition, **1-Diazo-2-butanone** can emit toxic vapors of nitrogen oxides (NO_x).^[3] It is also a skin irritant, and direct contact should be avoided.^[4]

Q4: What Personal Protective Equipment (PPE) is required when handling **1-Diazo-2-butanone**? A4: A comprehensive PPE strategy is critical. This includes:

- Eye Protection: Safety goggles with side shields or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile). Contaminated gloves must be disposed of properly after use.[\[5\]](#)
- Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory. Impervious clothing may be required depending on the scale of the experiment.[\[5\]](#)
- Respiratory Protection: All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[5\]](#)

Handling and Storage

Q5: What are the proper procedures for storing **1-Diazo-2-butanone**? A5: Proper storage is crucial to maintain stability and prevent accidents.

- Temperature: Store in a cool, dark location. Refrigeration is often recommended, but consult the supplier's specific instructions.
- Ventilation: Store in a well-ventilated area designated for flammable and reactive materials.[\[6\]](#)
- Container: Keep the container tightly sealed to prevent evaporation and exposure to moisture.[\[7\]](#)
- Ignition Sources: Keep away from all sources of heat, sparks, open flames, and direct sunlight.[\[5\]](#)[\[8\]](#)

Q6: What materials are incompatible with **1-Diazo-2-butanone**? A6: Avoid contact with strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[\[6\]](#) Contact with these materials can lead to rapid decomposition and potentially an explosion.

Emergency Procedures and Disposal

Q7: What is the correct response to a **1-Diazo-2-butanone** spill? A7: In case of a spill, evacuate the immediate area and alert your supervisor and EHS department. If it is safe to do so, turn off all ignition sources.^[9] For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a suitable, closed container for hazardous waste disposal.^{[5][6]} Use non-sparking tools for cleanup.^[6]

Q8: How should **1-Diazo-2-butanone** waste be disposed of? A8: All waste containing **1-Diazo-2-butanone** must be treated as hazardous waste. It should never be disposed of down the drain or in regular trash.^[7] Collect all waste in clearly labeled, sealed containers.^[9] Arrange for disposal through your institution's licensed hazardous waste disposal service.^[10]

Data Presentation

Table 1: Physicochemical Properties of **1-Diazo-2-butanone**

Property	Value	Source
CAS Number	6831-84-1	^[1]
Molecular Formula	C ₄ H ₆ N ₂ O	^[1]
Molecular Weight	98.10 g/mol	^{[1][11]}
IUPAC Name	1-diazobutan-2-one	^{[1][11]}
Exact Mass	98.048012819 Da	^{[1][11]}
Complexity	113	^{[1][11]}
Hydrogen Bond Acceptor Count	2	^[11]
Rotatable Bond Count	2	^[11]

Experimental Protocols

Protocol: Preparation of a Dilute Solution of **1-Diazo-2-butanone** for Reaction

Safety Notice: This protocol is for handling a pre-synthesized stock of **1-Diazo-2-butanone**. It is not a synthesis protocol. This procedure must be performed inside a certified chemical fume

hood with a blast shield. The user must wear all required PPE.

Objective: To safely prepare a dilute solution of **1-Diazo-2-butanone** in an appropriate solvent for subsequent reaction.

Materials:

- **1-Diazo-2-butanone** (stored under recommended conditions)
- Anhydrous diethyl ether (or other suitable, dry solvent)
- Gas-tight syringe
- Dry, nitrogen-flushed reaction flask equipped with a magnetic stir bar and septum
- Ice bath

Methodology:

- Preparation: Ensure the fume hood is clean and free of clutter. Place a blast shield in front of the experimental setup.
- Inert Atmosphere: Place the reaction flask in an ice bath on a magnetic stirrer. Purge the flask with an inert gas (e.g., nitrogen or argon) for 5-10 minutes.
- Solvent Addition: Using a dry syringe, transfer the required volume of anhydrous diethyl ether to the reaction flask.
- Reagent Transfer: Allow the container of **1-Diazo-2-butanone** to equilibrate to the temperature of the fume hood before opening to avoid moisture condensation.
- Slow Addition: Using a clean, dry, gas-tight syringe, carefully draw the required volume of **1-Diazo-2-butanone**. Slowly add it dropwise to the cooled, stirring solvent in the reaction flask. A slow rate of addition is crucial to control any potential exotherm.
- Homogenization: Allow the solution to stir at 0 °C for 5-10 minutes to ensure it is homogeneous before proceeding with the subsequent reaction steps.

- Cleanup: Immediately rinse the syringe with a suitable quenching agent (e.g., dilute acetic acid in an appropriate solvent) inside the fume hood before cleaning. Dispose of the rinse solution as hazardous waste.

Visualizations

Caption: Workflow for the safe handling of **1-Diazo-2-butanone** in a laboratory setting.

Caption: Decision tree for responding to a **1-Diazo-2-butanone** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Diazo-2-butanone | C₄H₆N₂O | CID 54188279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. orgsyn.org [orgsyn.org]
- 3. 2-Butanone, 1-diazo-4-[[[(4-methylphenyl)sulfonyl]amino]- | 32065-38-6 [amp.chemicalbook.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. cdn isotopes.com [cdn isotopes.com]
- 6. fishersci.com [fishersci.com]
- 7. agilent.com [agilent.com]
- 8. carlroth.com [carlroth.com]
- 9. nipissingu.ca [nipissingu.ca]
- 10. ufz.de [ufz.de]
- 11. 1-Diazo-2-butanone | Benchchem [benchchem.com]
- To cite this document: BenchChem. [safe handling and storage of 1-Diazo-2-butanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8460531#safe-handling-and-storage-of-1-diazo-2-butanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com